

# Application Notes: Fluorescence Spectroscopy Using Dansylaziridine

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## Compound of Interest

Compound Name: *Dansylaziridine*

Cat. No.: *B1213162*

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## Introduction

**Dansylaziridine** is a fluorescent probe used for the site-specific labeling of biomolecules. As a derivative of the well-known Dansyl fluorophore, it offers high environmental sensitivity, making it a powerful tool for investigating molecular interactions, protein conformational changes, and enzymatic activity. The Dansyl group (5-(Dimethylamino)naphthalene-1-sulfonyl) is characterized by a strong fluorescence emission in the visible range and a notable Stokes shift. [1][2] Its fluorescence is highly dependent on the polarity of the local environment; it exhibits weak fluorescence in aqueous solutions but becomes highly fluorescent in non-polar or hydrophobic environments, such as the active sites of proteins.[3] This property is invaluable for studying protein folding and ligand binding.[3]

The reactive aziridine group of **Dansylaziridine** allows for covalent labeling of nucleophilic residues, with a particular reactivity towards the thiol group of cysteine residues.[4][5] This specificity enables the targeted investigation of cysteine-containing proteins and peptides.

## Key Applications:

- **Probing Protein Structure and Conformation:** Covalently attached **Dansylaziridine** acts as a reporter group. Changes in the local environment of the probe, caused by protein folding, unfolding, or conformational changes upon ligand binding, can be monitored by changes in fluorescence intensity and emission wavelength.[3]

- **Site-Specific Labeling of Cysteine Residues:** The thiol group of cysteine is a common target for covalent modification in proteins.[6] **Dansylaziridine** provides a means to selectively label these sites for subsequent fluorescence analysis.
- **Enzyme Assays:** If a cysteine residue is located in or near the active site of an enzyme, labeling with **Dansylaziridine** can be used to monitor enzymatic activity or inhibitor binding.
- **Fluorescence Resonance Energy Transfer (FRET):** The Dansyl group can serve as a FRET donor or acceptor when paired with another suitable fluorophore, allowing for the measurement of intramolecular or intermolecular distances.[3]

## Physicochemical and Spectroscopic Data

The following table summarizes the key spectroscopic properties of the Dansyl fluorophore, which are representative of **Dansylaziridine**. Note that emission properties are highly solvent-dependent.

Property	Value	Reference
Chemical Formula	C <sub>14</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub> S	N/A
Molar Mass	276.35 g/mol	N/A
Typical Excitation Max (λ <sub>ex</sub> )	~350 nm	[1]
Typical Emission Max (λ <sub>em</sub> )	520 - 550 nm (Solvent Dependent)	[1][7]
Stokes Shift	High	[1]
Fluorescence Lifetime	10 - 20 ns (for protein conjugates)	[3]
Appearance	Yellow Solid	[8]

## Reaction Mechanism and Experimental Workflow

The primary application of **Dansylaziridine** is the covalent modification of thiol groups within proteins. The workflow involves sample preparation, the labeling reaction, and subsequent analysis.

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